

# Physical and chemical properties of 2,4,5-Triamino-6-hydroxypyrimidine sulfate

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## Compound of Interest

Compound Name: 2,5,6-Triaminopyrimidin-4-yl  
hydrogen sulfate

Cat. No.: B119103

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## An In-depth Technical Guide to 2,4,5-Triamino-6-hydroxypyrimidine Sulfate

This technical guide provides a comprehensive overview of the core physical and chemical properties, experimental protocols, and synthetic applications of 2,4,5-Triamino-6-hydroxypyrimidine sulfate (CAS No: 35011-47-3). The information is intended for researchers, scientists, and professionals in drug development and organic synthesis.

### Core Properties and Specifications

2,4,5-Triamino-6-hydroxypyrimidine sulfate is a pyrimidine derivative that serves as a crucial intermediate in the synthesis of various biologically active compounds.<sup>[1][2]</sup> It is recognized for its role in producing purine derivatives with antiviral properties and in the synthesis of folic acid.<sup>[1][3][4]</sup>

### Physical and Chemical Data

The quantitative physical and chemical properties of 2,4,5-Triamino-6-hydroxypyrimidine sulfate are summarized in the table below for easy reference and comparison.

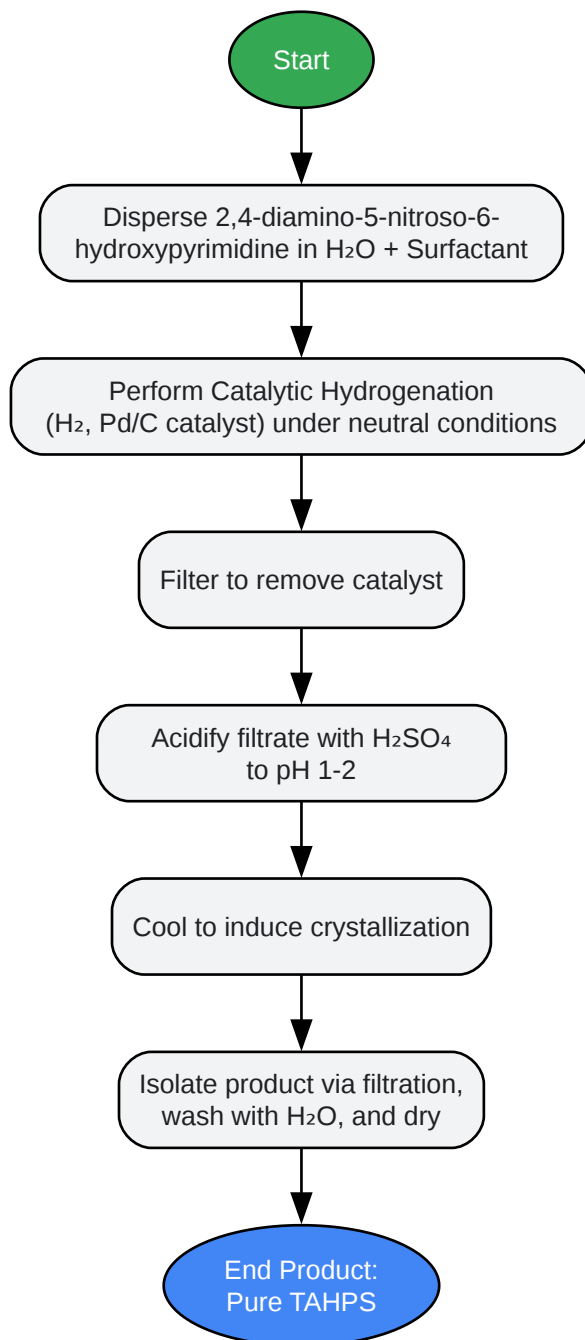
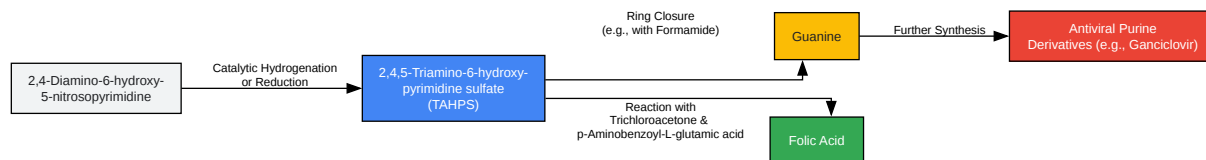
Property	Value	Citations
IUPAC Name	2,5,6-triamino-1,4-dihydropyrimidin-4-one; sulfuric acid	[5]
Synonyms	6-Hydroxy-2,4,5-triaminopyrimidine sulfate, Folic Acid Impurity B	[1][6][7][8]
CAS Number	35011-47-3 (Anhydrous)	[6][9]
Molecular Formula	C <sub>4</sub> H <sub>7</sub> N <sub>5</sub> O · H <sub>2</sub> SO <sub>4</sub>	[10][11]
Molecular Weight	239.21 g/mol	[1][10][12]
Appearance	White to yellow-beige or light brown crystalline powder	[1][5][7][13]
Melting Point	≥300 °C (decomposes)	[1][2][6][10]
Boiling Point	277 °C at 760 mmHg	[1][2]
Flash Point	121.3 °C	[1][2]
Density	2.033 g/cm <sup>3</sup>	[1][2]
Solubility	Very low solubility in H <sub>2</sub> O (2 g/L); Soluble in DMSO	[1][6][7]
pH	2-3 (2 g/L in H <sub>2</sub> O at 20 °C)	[14]
Storage Temperature	Room Temperature (2-30°C), in an inert atmosphere, protected from light	[1][10]

## Stability and Reactivity

2,4,5-Triamino-6-hydroxypyrimidine sulfate is stable under normal storage conditions.[13] It should be kept away from strong oxidizing agents.[13] The compound is known to exhibit keto-enol tautomerism, with the enol form being predominant in the crystalline state.[9] It is stable in water for up to 24 hours when mixed with a suitable antioxidant.[15][16]

## Synthetic Pathways and Applications

This compound is a key building block in organic synthesis, primarily for heterocyclic compounds like purines.<sup>[1]</sup> Its main applications include the preparation of guanines, folic acid, and other derivatives with potential antiviral and antioxidative activities.<sup>[1][3][7]</sup>

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